

Technical Guide: Spin and Parity of the Gold-196 Ground State

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Core Subject: An in-depth examination of the nuclear spin and parity of the ground state of the **Gold-196** (196 Au) isotope. This guide details the established values, the experimental methodologies for their determination, and relevant nuclear properties.

Introduction

Gold-196 (196 Au) is a radioactive isotope of gold with a half-life of 6.183 days[1]. Understanding its fundamental nuclear properties, such as spin and parity, is crucial for applications in nuclear physics, medicine, and radiochemistry. The spin (J) represents the total angular momentum of the nucleus, while parity (π) describes the spatial symmetry of the nuclear wavefunction. These quantum numbers dictate the selection rules for nuclear decays and reactions, influencing the isotope's behavior and stability. This document provides a comprehensive overview of the 196 Au ground state, focusing on its spin and parity.

Spin and Parity of the ¹⁹⁶Au Ground State

The experimentally determined spin and parity for the ground state of **Gold-196** are $J^{\pi} = 2^{-1}$. This signifies a total nuclear spin of 2 and negative parity.

Gold-196 is an odd-odd nucleus, containing 79 protons and 117 neutrons. According to the nuclear shell model, the spin and parity of an odd-odd nucleus are determined by the coupling of the angular momenta of the last unpaired proton and the last unpaired neutron. The



determination of the final ground state requires considering the specific interactions between these two nucleons. The observed 2^- state in 196 Au arises from the complex coupling of the proton in the $3s_1/_2$ or $2d_3/_2$ orbital and the neutron in the $3p_1/_2$, $3p_3/_2$, or $2f_5/_2$ orbitals.

Quantitative Nuclear Data

The key properties of the **Gold-196** nucleus are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Reference
Spin and Parity (J [^] π)	2-	[1]	
Half-life	6.183	d	[1]
Atomic Mass	195.9665513 ± 0.0000043	amu	[1]
Excess Mass	-31157.245 ± 4.045	keV	[1]
Binding Energy	1551330.596 ± 4.054	keV	[1]
Magnetic Dipole Moment	+0.580(15)	μN	[1]
Decay Mode 1	Electron Capture (EC) to ¹⁹⁶ Pt	%	[1][3]
Branching Ratio	92.80	%	[1]
Decay Energy (Q_EC)	1.506	MeV	[1]
Decay Mode 2	Beta Minus (β ⁻) to ¹⁹⁶ Hg	%	[1][3]
Branching Ratio	7.20	%	[1]
Decay Energy (Q_β ⁻)	0.686	MeV	[1]

Table 1: Key nuclear properties of the **Gold-196** ground state.



In addition to the ground state, ¹⁹⁶Au has notable isomeric states, including a 5+ state at 84.7 keV with an 8.1 s half-life and a 12- state at 595.66 keV with a 9.6 h half-life[1][2][4].

Experimental Protocols for Spin and Parity Determination

The spin and parity of the ¹⁹⁶Au ground state have been established through a combination of experimental techniques that probe the nucleus's structure and decay characteristics.

This method is a cornerstone for studying nuclear structure. The protocol involves populating excited states of the target nucleus and analyzing the emitted gamma rays and conversion electrons as the nucleus de-excites.

- Production of ¹⁹⁶Au: Excited states of ¹⁹⁶Au are typically populated through nuclear reactions. Common reactions include the ¹⁹⁶Pt(p,n)¹⁹⁶Au and ¹⁹⁶Pt(d,2n)¹⁹⁶Au reactions[2][5]. A beam of protons or deuterons is accelerated to a specific energy and directed onto an enriched ¹⁹⁶Pt target.
- Detection: An array of high-resolution detectors, such as High-Purity Germanium (HPGe)
 detectors, is placed around the target to measure the energy and intensity of the emitted
 gamma rays. Magnetic spectrometer setups are used to measure the energy of conversion
 electrons.

Analysis:

- Level Scheme Construction: By analyzing gamma-gamma coincidence data (detecting two gamma rays in cascade), a level scheme of excited states is constructed.
- Multipolarity Assignment: The multipolarity of a transition (e.g., E1, M1, E2) is determined
 by measuring the angular distribution of the emitted gamma rays relative to the beam
 direction and their linear polarization. Internal Conversion Coefficients (ICCs), which are
 the ratio of conversion electron intensity to gamma-ray intensity, are also highly sensitive
 to the transition's multipolarity.
- Spin and Parity Assignment: Based on the determined multipolarities of transitions feeding and de-exciting a particular state, the spin and parity of that state can be deduced using



established selection rules. This process is carried out from well-known states down to the ground state.

Transfer reactions, such as stripping or pickup reactions, provide direct information about the single-particle nature of nuclear states.

- Experimental Setup: The ¹⁹⁷Au(p,d)¹⁹⁶Au reaction is a one-neutron pickup reaction used to study ¹⁹⁶Au[2]. A proton beam bombards a stable ¹⁹⁷Au target, and the outgoing deuterons are detected at various angles by a magnetic spectrometer.
- Data Analysis: The angular distribution of the detected deuterons is measured for each populated state in ¹⁹⁶Au.
- Spin-Parity Determination: The shape of the angular distribution is characteristic of the orbital angular momentum (I) of the transferred neutron. By comparing the experimental distributions with theoretical calculations from the Distorted Wave Born Approximation (DWBA), the I-value is determined. The spin (J) of the final state is then constrained by the coupling of the transferred neutron's angular momentum (I) and spin (s=1/2) with the spin of the target nucleus (J_target = 3/2+ for ¹⁹⁷Au). The parity is given by π = π_target * (-1)^I.

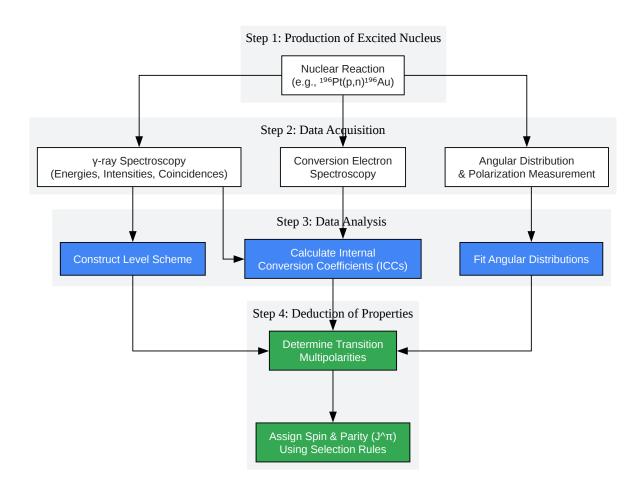
These methods measure the hyperfine structure of atomic levels, which is influenced by the nuclear spin and magnetic moment.

- Methodology: Techniques like Nuclear Magnetic Resonance on Oriented Nuclei (NMR/ON) and Laser-Resonance Ionization Mass Spectrometry (LRIMS) have been used to measure the magnetic dipole moment of the ¹⁹⁶Au ground state[1].
- Spin Deduction: The nuclear spin (J) is a prerequisite for extracting the magnetic moment from hyperfine splitting data. Conversely, observing the number of hyperfine sublevels (2J+1 for J ≥ I, where I is the electron angular momentum) can directly help determine the nuclear spin. The measured value of the magnetic moment also provides strong constraints for theoretical models, which in turn predict the spin and parity.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the spin and parity of a nuclear state, integrating spectroscopic and reaction-based methods.





Click to download full resolution via product page

Caption: Workflow for nuclear spin and parity determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 2. researchgate.net [researchgate.net]
- 3. Gold Wikipedia [en.wikipedia.org]
- 4. Gold-196m2 isotopic data and properties [chemlin.org]
- 5. Nuclear structure of 196Au: More evidence for its supersymmetric description [inis.iaea.org]
- To cite this document: BenchChem. [Technical Guide: Spin and Parity of the Gold-196 Ground State]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1263354#spin-and-parity-of-the-gold-196-ground-state]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com